

# 2-Chloro-3-nitrobenzoic acid structural information and SMILES string

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## Compound of Interest

Compound Name: 2-Chloro-3-nitrobenzoic acid

Cat. No.: B108654

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## An In-depth Technical Guide to 2-Chloro-3-nitrobenzoic Acid

This technical guide provides a comprehensive overview of the structural information, properties, and applications of **2-Chloro-3-nitrobenzoic acid**, a key chemical intermediate in various industrial syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

### Core Structural and Chemical Information

**2-Chloro-3-nitrobenzoic acid** is an aromatic carboxylic acid derivative with both chloro and nitro functional groups attached to the benzene ring. These substituents significantly influence its reactivity, making it a valuable building block in organic synthesis.

SMILES String:OC(=O)c1cccc(c1Cl)[N+](=O)[O-]

Chemical Structure Visualization:

Caption: Molecular structure of **2-Chloro-3-nitrobenzoic acid**.

### Physicochemical and Identification Data

The following table summarizes key quantitative data and identifiers for **2-Chloro-3-nitrobenzoic acid**.

| Property          | Value   | Reference(s)    |
|-------------------|---|-----------------|
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> ClNO <sub>4</sub>               | [2][3][4][5]    |
| Molecular Weight  | 201.56 g/mol  | [1][2][3][5]    |
| CAS Number        | 3970-35-2   | [1][2][4][5]    |
| EC Number         | 223-590-3   | [5]             |
| Melting Point     | 183-187 °C  | [1][5]          |
| Boiling Point     | 359.9°C at 760 mmHg   | [5]             |
| Density           | 1.6 ± 0.1 g/cm <sup>3</sup>                                   | [5]             |
| Appearance        | White to cream-yellow or orange to green powder/crystal       | [4][5]          |
| InChI             | 1S/C7H4ClNO4/c8-6-4(7(10)11)2-1-3-5(6)9(12)13/h1-3H,(H,10,11) | [1][2]          |
| InChIKey          | JRQDVRIQJJPHEQ-UHFFFAOYSA-N                                   | [1][2][3][6][7] |
| PubChem CID       | 19870   | [2]             |

## Synthesis and Experimental Protocols

**General Synthesis Approach:** The industrial preparation of **2-Chloro-3-nitrobenzoic acid** typically begins with simpler aromatic compounds.[8] A common route involves the nitration of o-chlorobenzoic acid.[9] This process requires carefully controlled conditions, including the choice of nitrating agents (such as a mixture of concentrated sulfuric acid and nitric acid), solvents, reaction temperature, and duration to achieve high yields and purity.[8][9] The presence of isomers, like 2-chloro-5-nitrobenzoic acid, is a common challenge that necessitates purification steps such as alkali dissolution and acid precipitation to isolate the desired product.[9]

**Experimental Use Case: Ullmann Condensation:** While specific, detailed experimental protocols are not provided in the search results, **2-Chloro-3-nitrobenzoic acid** is noted for its

application in microwave-promoted Ullmann condensation reactions with 2-aminopyridines. This type of reaction is a copper-catalyzed cross-coupling useful for forming carbon-nitrogen bonds, a critical step in the synthesis of many complex molecules.

Experimental Use Case: Reduction to Amino Derivatives: The nitro group of **2-Chloro-3-nitrobenzoic acid** can be reduced to an amino group to form 2-chloro-3-aminobenzoic acid. [10] This derivative is a key intermediate in the synthesis of certain non-steroidal anti-inflammatory drugs (NSAIDs). [10] A general method for the reduction of a related compound, 3-chloro-2-nitrobenzoic acid, involves using hydrogen gas over a platinum catalyst or sodium borohydride in the presence of a nickel salt, which illustrates a potential synthetic pathway. [11]

## Applications in Research and Industry

**2-Chloro-3-nitrobenzoic acid** serves as a vital intermediate in the pharmaceutical, agrochemical, and chemical industries. [8]

- **Pharmaceutical Synthesis:** It is a foundational component in the multi-step synthesis of various drug candidates. [8] The compound is used to construct complex molecular architectures with potential therapeutic activities, including anti-inflammatory and analgesic properties. [8][10] It is also a starting material for synthesizing targeted anticancer drugs, such as tyrosine kinase inhibitors, and other central nervous system agents. [10] For instance, it is used as an intermediate for Eravacycline and Rimegepant. [10]
- **Agrochemical Development:** In the agrochemical sector, this compound is utilized in the creation of pesticides and herbicides, which are essential for crop protection. [8]
- **Chemical Synthesis:** It is employed in condensation reactions with aminoquinolines to produce phenylquinolylamines. Furthermore, it has been used as a reagent in the synthesis of new biprivileged molecular scaffolds of tetracyclic indolo-benzodiazepines and indolo-quinoxalines.

## Safety and Handling

**2-Chloro-3-nitrobenzoic acid** is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation. [2][5]

GHS Hazard Statements:

- H315: Causes skin irritation[2][5]
- H319: Causes serious eye irritation[2][5]
- H335: May cause respiratory irritation[2][5]

Proper personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[5] Work should be conducted in a well-ventilated area to avoid inhalation of dust or fumes.[5]

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